

An In-depth Technical Guide to the Isomers of Tetradecahydroanthracene

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Compound of Interest

Compound Name: Tetradecahydroanthracene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomers of **tetradecahydroanthracene**, also known as perhydroanthracene. It includes a detailed summary of their Chemical Abstracts Service (CAS) numbers, methodologies for their synthesis and separation, and a visualization of their stereochemical relationships. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

Data Presentation: CAS Numbers of Tetradecahydroanthracene Isomers

Tetradecahydroanthracene (C₁₄H₂₄) is a saturated tetracyclic hydrocarbon with multiple stereoisomers due to the presence of several chiral centers. The spatial arrangement of the hydrogen atoms at the ring junctions gives rise to a variety of cis/trans and syn/anti configurations. The CAS numbers for several of these isomers are summarized in the table below for easy comparison.

Isomer Name/Synonym	Stereochemistry	CAS Number
Tetradecahydroanthracene	Unspecified mixture of isomers	6596-35-6[1]
cis,anti,cis-Perhydroanthracene	(4a α , 8a β , 9a α , 10a β)-	29863-91-0[2][3][4]
cis,trans-Perhydroanthracene	(4a α , 8a α , 9a α , 10a β)-	2109-05-9[5][6][7][8][9]
trans,syn,trans-Perhydroanthracene	(4a α ,8a α ,9a β ,10a α)-	1755-19-7[10]
trans-anti-trans-Perhydroanthracene	Not specified	30008-95-8[11]
cis-Cisoid-cis-perhydroanthracene	-	CID 12635295[12]
cis-Transoid-cis-perhydroanthracene	-	CID 12635294

It is important to note that due to the complexity of its stereochemistry, not all possible isomers have been synthesized or assigned a unique CAS number. There are five possible diastereomers of perhydroanthracene.[13][14]

Experimental Protocols

The synthesis and separation of **tetradecahydroanthracene** isomers are critical for their individual study. The following sections detail the general methodologies employed in these processes.

The most common method for the synthesis of perhydroanthracene is the catalytic hydrogenation of anthracene.[13] This process involves the addition of hydrogen across the double bonds of the aromatic rings of anthracene in the presence of a catalyst.

Materials and Equipment:

- Anthracene
- High-pressure autoclave reactor

- Hydrogen gas (high purity)
- Catalyst (e.g., Nickel on H β -Zeolite, Platinum on carbon, Palladium on alumina, Fe-based catalysts)[15][16][17]
- Solvent (e.g., supercritical carbon dioxide, or a suitable organic solvent)[15]

Procedure:

- The anthracene starting material is dissolved in a suitable solvent and placed into a high-pressure autoclave reactor.
- A catalytic amount of the chosen hydrogenation catalyst is added to the solution.
- The reactor is sealed and purged with an inert gas, such as nitrogen, to remove any oxygen.
- The reactor is then pressurized with high-purity hydrogen gas to a specific pressure (e.g., 2.76 MPa to 12.0 MPa).[15]
- The mixture is heated to the desired reaction temperature (e.g., 80°C to 420°C) and stirred continuously for a set duration (e.g., 60 minutes to 6 hours).[15]
- Upon completion, the reactor is cooled to room temperature, and the excess hydrogen pressure is carefully released.
- The catalyst is removed by filtration.
- The solvent is removed under reduced pressure to yield the crude product, which is a mixture of **tetradecahydroanthracene** isomers.

The specific isomer distribution in the final product is highly dependent on the reaction conditions, including the choice of catalyst, temperature, pressure, and reaction time.

The separation of the complex mixture of **tetradecahydroanthracene** isomers obtained from hydrogenation is a significant analytical challenge. High-performance liquid chromatography (HPLC) and gas chromatography (GC) are the primary techniques employed for this purpose.

Gas Chromatography (GC): Capillary GC is a powerful technique for the separation of volatile and thermally stable isomers.[\[18\]](#)

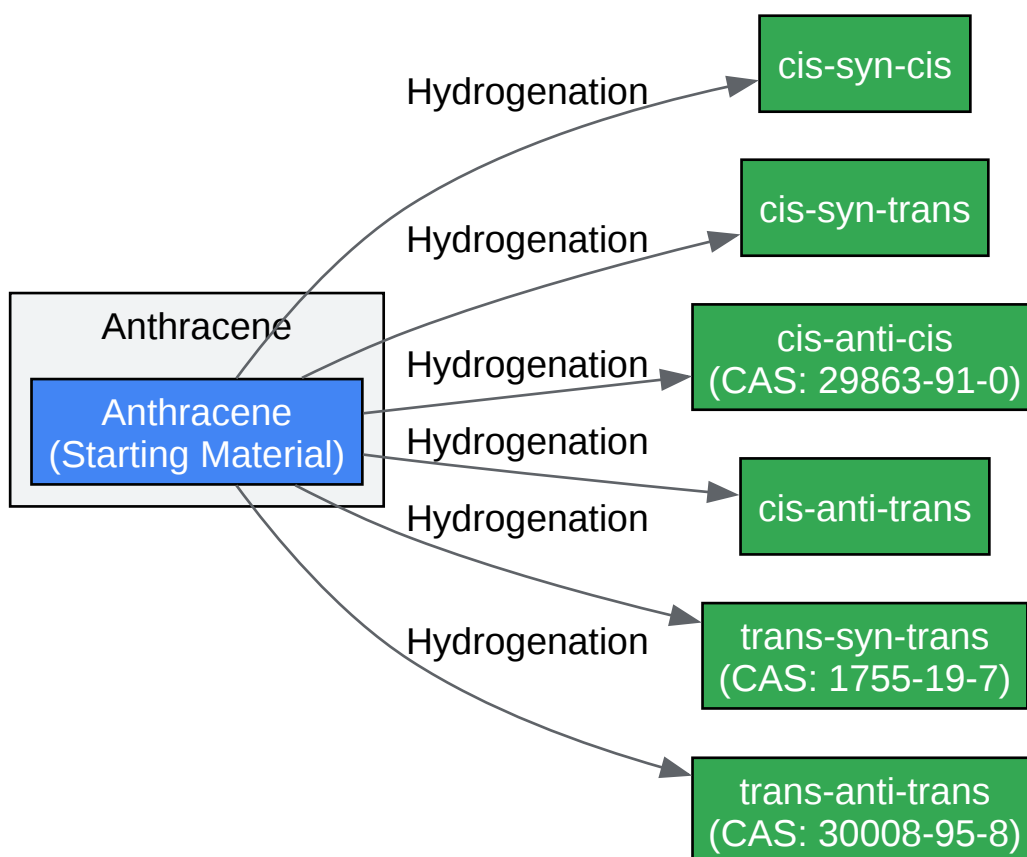
- Column: A high-resolution capillary column, often with a non-polar or medium-polarity stationary phase, is used. For complex isomer separations, liquid crystalline stationary phases can offer enhanced selectivity.[\[18\]](#)
- Carrier Gas: Hydrogen or helium is typically used as the carrier gas.
- Temperature Program: A programmed temperature gradient is often employed to achieve optimal separation of the various isomers.
- Detector: A flame ionization detector (FID) or a mass spectrometer (MS) can be used for detection and identification.

High-Performance Liquid Chromatography (HPLC): HPLC is another effective method for the separation of non-volatile or thermally labile isomers.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Column: A chiral stationary phase is often necessary to resolve enantiomeric pairs of isomers. Reversed-phase C18 columns can also be used for the separation of diastereomers.
- Mobile Phase: The choice of mobile phase depends on the column and the specific isomers being separated. A mixture of organic solvents (e.g., methanol, acetonitrile) and buffered aqueous solutions is common.
- Detector: A UV detector is commonly used if the isomers possess a chromophore, although for saturated hydrocarbons like **tetradecahydroanthracene**, a refractive index detector or a mass spectrometer would be more appropriate.

Visualization of Isomeric Relationships

The stereochemical relationships between the different isomers of **tetradecahydroanthracene** can be visualized to better understand their structural diversity. The following diagram illustrates the classification of isomers based on the cis/trans and syn/anti nomenclature of the ring fusions.



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Caption: Synthesis of Perhydroanthracene Isomers from Anthracene.

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